

Solubility Profile & Technical Guide: 3-(3-Fluorophenyl)prop-2-yn-1-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(3-Fluorophenyl)prop-2-yn-1-amine

Cat. No.: B13267192

[Get Quote](#)

Executive Summary

3-(3-Fluorophenyl)prop-2-yn-1-amine (CAS: 1183011-79-1) is a specialized alkynyl amine intermediate frequently employed in the synthesis of monoamine oxidase (MAO) inhibitors, kinase inhibitors, and as a "warhead" linker in covalent drug discovery.

Its solubility behavior is governed by a "molecular tug-of-war" between the lipophilic, electron-withdrawing fluorophenyl group and the hydrophilic, pH-sensitive primary amine.

Understanding this duality is critical for optimizing reaction yields (e.g., Sonogashira couplings) and purification strategies (acid-base extraction).

Key Physicochemical Metrics:

Property	Value (Approx.)	Implication
Molecular Weight	149.17 g/mol	Low MW, high permeability potential.
Physical State	Viscous Oil / Low-melting Solid	Handling requires precise volumetric or gravimetric transfer.
pKa (Amine)	~8.2 – 8.5 (Predicted)	Basic. Protonates at physiological pH.
LogP	~1.5	Moderately lipophilic; prefers organic solvents in neutral form.

| LogD (pH 7.4) | ~0.5 – 0.8 | Distribution shifts to aqueous phase as pH drops. |

Critical Solubility Landscape

The solubility of this compound is not static; it is pH-switchable. The primary amine function () acts as a solubility toggle.

Aqueous Solubility (pH Dependent)

- **Acidic Media (pH < 6.0):** Highly Soluble. In dilute acids (0.1 M HCl, acetic acid), the amine protonates to form the ammonium salt (). This charged species is highly water-soluble (>50 mg/mL), making aqueous acid the preferred medium for quenching reactions or extracting the product from organic layers.
- **Neutral/Basic Media (pH > 8.0):** Sparingly Soluble / Insoluble. As the free base, the lipophilic fluorophenyl moiety dominates. Solubility in water drops significantly (<1 mg/mL), causing the compound to oil out or precipitate.

Organic Solvent Compatibility

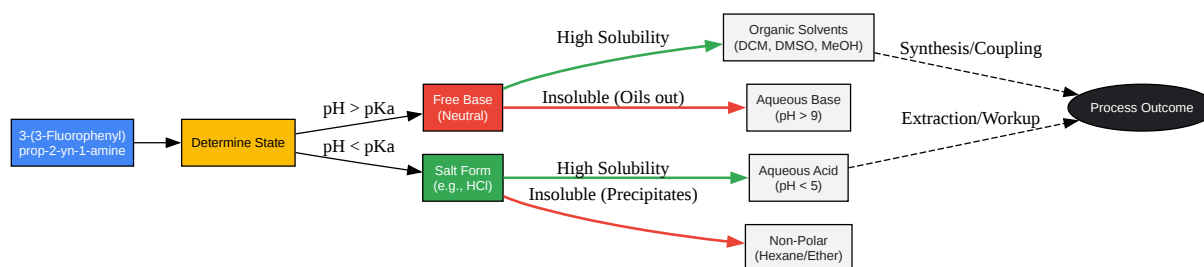
The free base form exhibits excellent solubility in a wide range of organic solvents, facilitated by the internal alkyne spacer which disrupts crystal packing (if solid) and the lipophilic aromatic

ring.

Solvent Class	Representative Solvents	Solubility Rating	Technical Notes
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent (>100 mg/mL)	Ideal for liquid-liquid extraction from basic aqueous phases.
Polar Aprotic	DMSO, DMF, DMAc	Excellent (>100 mg/mL)	Preferred solvents for nucleophilic substitution or coupling reactions.
Alcohols	Methanol, Ethanol, Isopropanol	Good (>50 mg/mL)	Good for storage, though nucleophilic attack is possible under harsh conditions.
Ethers	THF, Diethyl Ether, MTBE	Good	Useful for precipitation of the HCl salt (salt is insoluble in ether).
Hydrocarbons	Hexane, Heptane, Toluene	Low to Moderate	Solubility decreases as solvent polarity drops. Toluene is better than Hexane due to - interactions.

Visualizing the Solubility Logic

The following diagram illustrates the decision matrix for solvent selection based on the compound's state (Free Base vs. Salt) and the intended application.



[Click to download full resolution via product page](#)

Figure 1: Solubility decision matrix based on pH and ionization state. Green arrows indicate high solubility; red arrows indicate insolubility.

Experimental Protocols

Since batch-specific purity affects solubility, empirical determination is required for critical workflows.

Micro-Scale Saturation Protocol (The "Shake-Flask" Adaptation)

Objective: Determine exact solubility in a specific solvent with minimal material loss (<10 mg).

Reagents:

- Test Solvent (HPLC Grade).
- **3-(3-Fluorophenyl)prop-2-yn-1-amine** (Free Base).
- Syringe Filter (0.22 μ m PTFE).^[1]

Workflow:

- Aliquot: Place 5 mg of the compound into a 1.5 mL HPLC glass vial.
- Titrate: Add solvent in 10 μ L increments using a micropipette.
- Agitate: Vortex for 30 seconds after each addition.
- Observe:
 - Clear Solution: Soluble at current concentration.
 - Turbid/Droplets: Insoluble.
- Calculate: If 5 mg dissolves in 50 μ L, solubility is .
- Verification (Optional): If saturation is reached (undissolved solids remain), centrifuge, filter the supernatant, and analyze via HPLC-UV (254 nm) against a standard curve.

Salt Formation for Storage

The free base is prone to oxidation. Converting it to the Hydrochloride (HCl) salt stabilizes the compound and alters solubility.

- Dissolve: Dissolve 1.0 eq of free base in minimal Diethyl Ether or MTBE.
- Acidify: Dropwise add 1.1 eq of 4M HCl in Dioxane (or ethereal HCl) at 0°C.
- Precipitate: The HCl salt will precipitate immediately as a white solid.
- Isolate: Filter and wash with cold ether.
- Result: The resulting salt is water-soluble but stable in air.

Applications & Handling

Synthesis Implications

- Sonogashira Coupling: Use degassed DMF or THF/TEA mixtures. The free base is the active species; do not use the salt form without adding an auxiliary base (e.g., excess

triethylamine) to deprotonate it in situ.

- Click Chemistry: If reacting the alkyne with an azide, use t-Butanol/Water mixtures. The compound's amphiphilic nature (fluorophenyl tail + amine head) may act as a surfactant; ensure vigorous stirring.

Safety (MSDS Insights)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319).
- Specific Risk: As a propargyl amine derivative, it may possess MAO inhibitory activity. Avoid inhalation and direct skin contact.
- Incompatibility: Avoid contact with strong oxidizing agents and heavy metals (though the internal alkyne reduces the risk of explosive acetylide formation compared to terminal alkynes).

References

- Sigma-Aldrich.**3-(3-fluorophenyl)prop-2-yn-1-amine** Product Datasheet. (Accessed 2026). [\[2\]\[3\] Link](#)
- PubChem.Compound Summary for CID 60800296: **3-(3-fluorophenyl)prop-2-yn-1-amine** hydrochloride. National Library of Medicine. [Link](#)
- ChemicalBook.Propargylamine Derivatives and Physicochemical Properties. [Link](#)
- Vector Laboratories.Propargyl Amine Solubility Specifications. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]

- [2. PubChemLite - 3-\(3-fluorophenyl\)prop-2-yn-1-amine hydrochloride \(C9H8FN\)](#)
[\[pubchemlite.lcsb.uni.lu\]](#)
- [3. danabiosci.com \[danabiosci.com\]](#)
- To cite this document: BenchChem. [Solubility Profile & Technical Guide: 3-(3-Fluorophenyl)prop-2-yn-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13267192/docs#solubility-profile-technical-guide-3-3-fluorophenyl-prop-2-yn-1-amine\]](https://www.benchchem.com/product/b13267192/docs#solubility-profile-technical-guide-3-3-fluorophenyl-prop-2-yn-1-amine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

